

physical properties of 5,5-Dimethylhexanoic acid

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Compound of Interest

Compound Name: 5,5-Dimethylhexanoic acid

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An In-depth Technical Guide on the Physical Properties of 5,5-Dimethylhexanoic Acid

This technical guide provides a comprehensive overview of the core physical properties of **5,5-Dimethylhexanoic acid**, targeting researchers, scientists, and professionals in drug development. This document outlines key quantitative data, detailed experimental protocols for property determination, and a logical workflow for the physical characterization of this compound.

Core Physical and Chemical Properties

5,5-Dimethylhexanoic acid, a branched-chain carboxylic acid, possesses distinct physical properties that influence its behavior in various chemical and biological systems.

Quantitative Data Summary

The table below summarizes the key physical and chemical properties of **5,5-Dimethylhexanoic acid**.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ₂ [1] [2] [3]
Molecular Weight	144.21 g/mol [3]
CAS Number	24499-80-7 [1] [2] [3]
Melting Point	66.5-68 °C
Boiling Point	227.7 °C at 760 mmHg; 126-129 °C at 21 Torr
Density	0.928 g/cm ³ [1]
Flash Point	102.5 °C [1]
Vapor Pressure	0.0275 mmHg at 25°C [1]
Refractive Index	1.436 [1]
LogP (Octanol-Water Partition Coefficient)	2.6 [3]
Polar Surface Area (PSA)	37.3 Å ² [3]

Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory protocols for determining the key physical properties of **5,5-Dimethylhexanoic acid**.

Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, mortar and pestle.[\[4\]](#)
- Procedure:
 - A small sample of **5,5-Dimethylhexanoic acid** is finely ground using a mortar and pestle.[\[5\]](#)

- The open end of a capillary tube is dipped into the powdered sample, and the tube is gently tapped to pack the solid to a height of 1-2 cm.[4][6]
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated rapidly to about 15-20°C below the expected melting point, then the heating rate is reduced to 1-2°C per minute.[5][6]
- The temperature at which the first liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[5][6]

Boiling Point Determination

The boiling point is determined at a specific pressure, as it varies with external pressure.[7]

- Apparatus: Thiele tube or a small test tube with a side arm, capillary tube (sealed at one end), thermometer, heating source (e.g., Bunsen burner or heating mantle), and a liquid bath (e.g., paraffin oil).[8][9]
- Procedure:
 - A small amount of **5,5-Dimethylhexanoic acid** is placed in the test tube.
 - A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the liquid.[8]
 - The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.[7]
 - Heating is discontinued when a steady stream of bubbles is observed.
 - The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[7][8]

Density Determination

The density of a substance is its mass per unit volume.

- Apparatus: Pycnometer (a specific gravity bottle) or a digital density meter, analytical balance, and a temperature-controlled water bath.[10]
- Procedure (using a pycnometer):
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed (m1).
 - The pycnometer is filled with distilled water and placed in a water bath at a constant temperature (e.g., 25°C) until it reaches thermal equilibrium. The mass is then recorded (m2).
 - The process is repeated with **5,5-Dimethylhexanoic acid**, and the mass is recorded (m3).
 - The density is calculated using the formula: Density = $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature.}$

Solubility Determination

Solubility is assessed in various solvents to understand the polarity of the compound.

- Apparatus: Small test tubes, vortex mixer.
- Solvents: Water, 5% NaOH solution, 5% NaHCO₃ solution, 5% HCl solution, and an organic solvent like diethyl ether.[11]
- Procedure:
 - Approximately 25 mg of **5,5-Dimethylhexanoic acid** is placed in a test tube.[11]
 - 0.75 mL of the solvent is added in small portions, with vigorous shaking after each addition.[11]
 - The compound's solubility is observed and recorded. Solubility in basic solutions (NaOH, NaHCO₃) indicates acidic properties, while solubility in acidic solutions (HCl) suggests basic properties. As a carboxylic acid, **5,5-Dimethylhexanoic acid** is expected to be soluble in aqueous base.

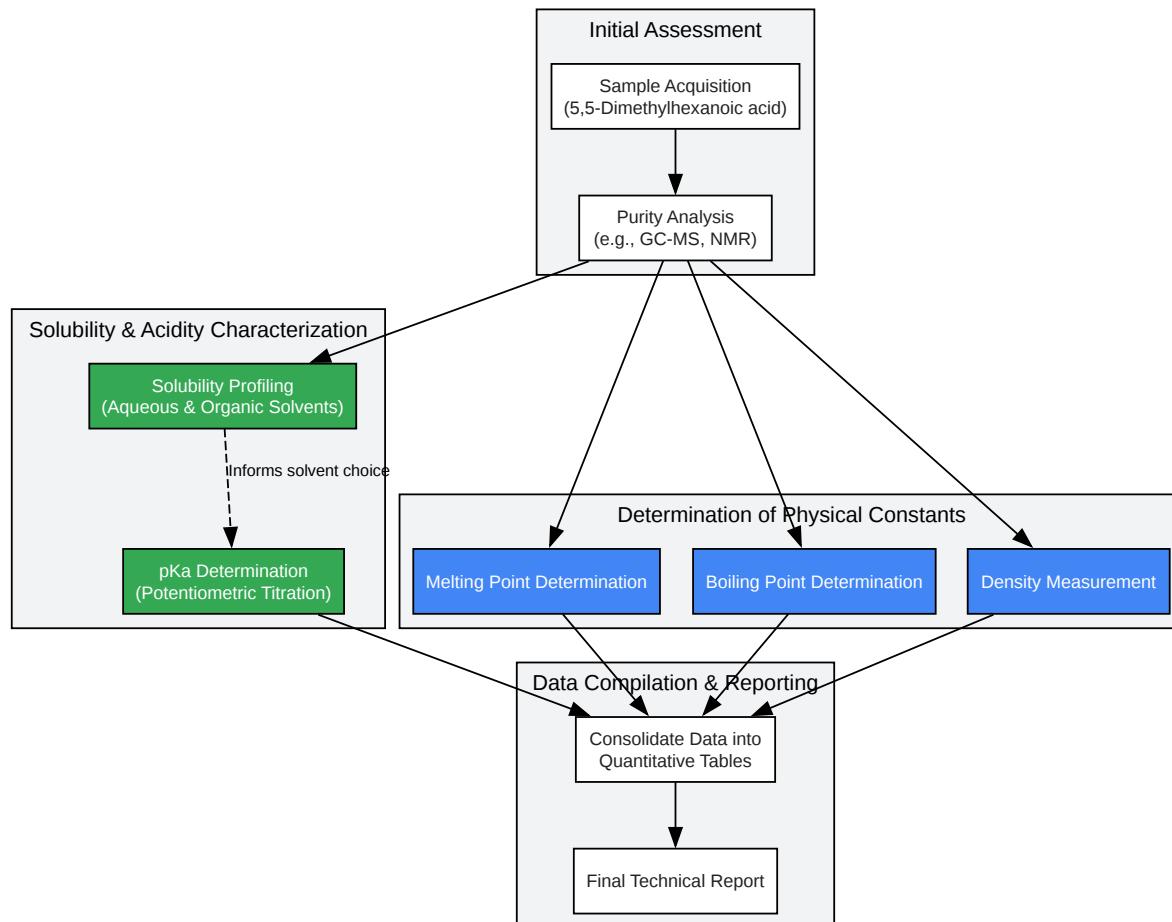
pKa Determination

The pKa is a measure of the acidity of a compound.

- Apparatus: pH meter, burette, beaker, magnetic stirrer, and a standardized solution of a strong base (e.g., 0.1 M NaOH).[12][13]
- Procedure:
 - A known mass of **5,5-Dimethylhexanoic acid** is dissolved in a suitable solvent (e.g., an ethanol-water mixture) in a beaker.[2]
 - A pH electrode is immersed in the solution, and the initial pH is recorded.
 - The standardized NaOH solution is added in small increments from the burette, and the pH is recorded after each addition.[14]
 - The data is plotted as pH versus the volume of NaOH added to generate a titration curve.
 - The equivalence point is determined from the steepest part of the curve. The volume of NaOH at the half-equivalence point is then found.[13]
 - The pH at the half-equivalence point is equal to the pKa of the acid.[12][14]

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of **5,5-Dimethylhexanoic acid**.

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Caption: Workflow for the Physical Characterization of 5,5-Dimethylhexanoic Acid.

Biological Context: Branched-Chain Fatty Acids

5,5-Dimethylhexanoic acid belongs to the class of branched-chain fatty acids (BCFAs). BCFAs are found in various biological systems and are components of bacterial membranes, where they play a role in maintaining membrane fluidity.[15][16] In humans, BCFAs have been detected in various tissues and fluids and are being investigated for their potential roles in metabolic pathways, immune modulation, and as anti-inflammatory agents.[1][15][17] Further research into the specific biological activities of **5,5-Dimethylhexanoic acid** may reveal its potential in drug development and other biomedical applications.

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